

An In-depth Technical Guide to PBI-05204: A Novel Anti-Cancer Agent

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Compound of Interest

Compound Name: PBI 51
CAS No.: 95343-49-0
Cat. No.: B15570290

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Disclaimer: Initial searches for "PBI-51" did not yield a specific compound with sufficient public data for a technical guide. The following guide focuses on PBI-05204, a closely related and well-documented investigational botanical drug, to fulfill the user's request for an in-depth technical analysis of a "PBI" series compound.

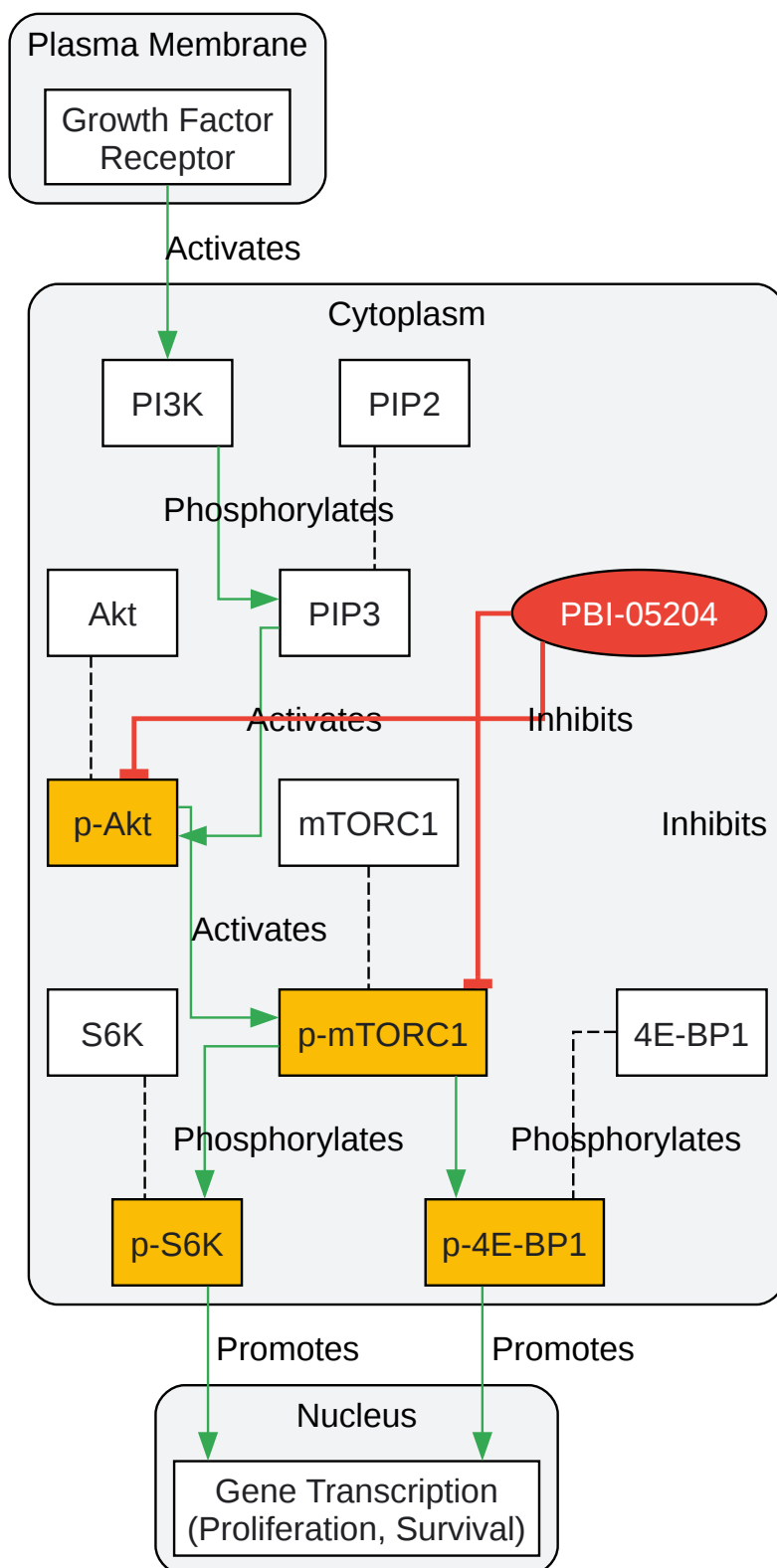
Executive Summary

PBI-05204 is a novel, orally administered botanical drug derived from a supercritical CO₂ extract of Nerium oleander leaves. Its primary active component is the cardiac glycoside oleandrin. Preclinical and clinical studies have demonstrated its potential as an anti-cancer agent, primarily through the inhibition of the PI3K/Akt/mTOR signaling pathway, which is frequently dysregulated in various human cancers. This document provides a comprehensive overview of the technical data and experimental methodologies related to PBI-05204.

Mechanism of Action: Inhibition of the PI3K/Akt/mTOR Signaling Pathway

PBI-05204 exerts its anti-tumor effects by targeting and down-regulating the PI3K/Akt/mTOR signaling cascade.^[1] This pathway is a critical regulator of cell growth, proliferation, survival, and apoptosis. In many cancer cells, this pathway is constitutively active, promoting uncontrolled cell division and resistance to cell death.

PBI-05204 has been shown to decrease the phosphorylation of key downstream effectors of this pathway, including Akt, mammalian target of rapamycin (mTOR), and the subsequent downstream proteins S6 ribosomal protein (S6) and 4E-binding protein 1 (4EBP1).^[1] By inhibiting these signaling molecules, PBI-05204 can induce apoptosis and inhibit proliferation in cancer cells.



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Figure 1: PBI-05204 Mechanism of Action in the PI3K/Akt/mTOR Pathway.

Preclinical Data

PBI-05204 has demonstrated significant anti-tumor activity in a variety of preclinical cancer models.

In Vitro Studies

Cell Line	Cancer Type	Assay	Endpoint	Result	Reference
Panc-1	Pancreatic	Proliferation	IC50	~10 µg/ml	
CaPanII	Pancreatic	Proliferation	IC50	~10 µg/ml	
U87MG	Glioblastoma	Proliferation	Inhibition	Concentration-dependent	[2]
U251	Glioblastoma	Proliferation	Inhibition	Concentration-dependent	[2]
T98G	Glioblastoma	Proliferation	Inhibition	Concentration-dependent	[2]
RD	Rhabdomyosarcoma	Proliferation	IC50	4.8 ng/ml	[3]
RH30	Rhabdomyosarcoma	Proliferation	IC50	2.2 ng/ml	[3]

In Vivo Studies

Cancer Model	Treatment	Dosage	Outcome	Result	Reference
Panc-1 Orthotopic (mice)	PBI-05204	20 mg/kg	Tumor Weight Reduction	75.8% decrease vs. control	
Panc-1 Orthotopic (mice)	PBI-05204	40 mg/kg	Tumor Incidence	25% with dissectible tumors vs. 100% in control	
U87MG Xenograft (mice)	PBI-05204	10, 20, 40 mg/kg	Tumor Weight Reduction	31.3%, 65.2%, and 78.5% decrease vs. control	[4]
U251 Xenograft (mice)	PBI-05204 + Radiotherapy	2.5 µg/ml	Tumor Weight Reduction	78% decrease vs. control	[2]

Clinical Trials

PBI-05204 has been evaluated in Phase I and Phase II clinical trials for patients with advanced cancers.

Phase I Trial (NCT00554268)

- Objective: To determine the maximum tolerated dose (MTD), safety, and pharmacokinetics of PBI-05204 in patients with advanced solid tumors.
- Design: Open-label, dose-escalation study.
- Key Findings: PBI-05204 was found to be safe and well-tolerated, with evidence of anti-tumor activity in heavily pretreated patients.

Phase II Trial in Pancreatic Cancer (NCT02329717)

- Objective: To evaluate the efficacy and safety of PBI-05204 in patients with Stage IV metastatic pancreatic adenocarcinoma.
- Design: Single-arm, open-label study.
- Primary Endpoint: Overall Survival (OS).
- Results: The study did not meet its primary endpoint for OS. However, one objective response of 2.6% was observed for 162 days, and the treatment was generally well-tolerated.[5] The most common treatment-related adverse events were fatigue, nausea, vomiting, decreased appetite, and diarrhea.[5]

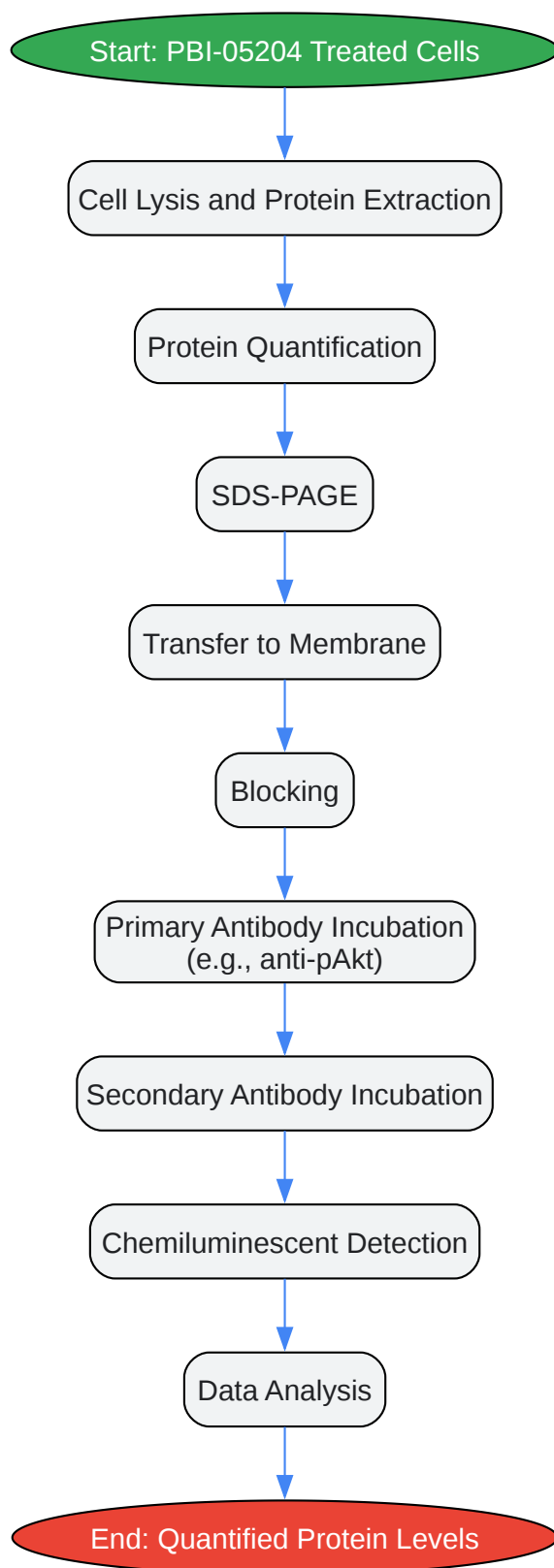
Experimental Protocols

Western Blotting for PI3K/Akt/mTOR Pathway Proteins

This protocol is a synthesized representation based on methodologies described in preclinical studies of PBI-05204.[1][6]

- Cell Lysis:
 - Treat cancer cell lines (e.g., Panc-1, U87MG) with varying concentrations of PBI-05204 for a specified duration (e.g., 24 hours).
 - Wash cells with cold phosphate-buffered saline (PBS).
 - Lyse the cells in a lysis buffer (e.g., RIPA buffer) supplemented with protease and phosphatase inhibitor cocktails.
 - Sonicate the lysates on ice and then centrifuge to pellet cell debris.
 - Collect the supernatant containing the protein extracts.
- Protein Quantification:
 - Determine the protein concentration of each lysate using a standard protein assay (e.g., BCA or Bradford assay).
- SDS-PAGE and Protein Transfer:

- Denature equal amounts of protein from each sample by boiling in Laemmli buffer.
- Separate the proteins by sodium dodecyl sulfate-polyacrylamide gel electrophoresis (SDS-PAGE).
- Transfer the separated proteins to a polyvinylidene difluoride (PVDF) or nitrocellulose membrane.
- Immunoblotting:
 - Block the membrane with a blocking buffer (e.g., 5% non-fat dry milk or bovine serum albumin in Tris-buffered saline with Tween 20 - TBST) to prevent non-specific antibody binding.
 - Incubate the membrane with primary antibodies specific for the target proteins (e.g., phospho-Akt, phospho-mTOR, phospho-S6, phospho-4EBP1, and their total protein counterparts) overnight at 4°C.
 - Wash the membrane with TBST to remove unbound primary antibodies.
 - Incubate the membrane with a horseradish peroxidase (HRP)-conjugated secondary antibody that recognizes the primary antibody.
 - Wash the membrane again with TBST.
- Detection:
 - Apply an enhanced chemiluminescence (ECL) substrate to the membrane.
 - Visualize the protein bands using a chemiluminescence detection system.
 - Normalize the levels of phosphorylated proteins to their respective total protein levels.



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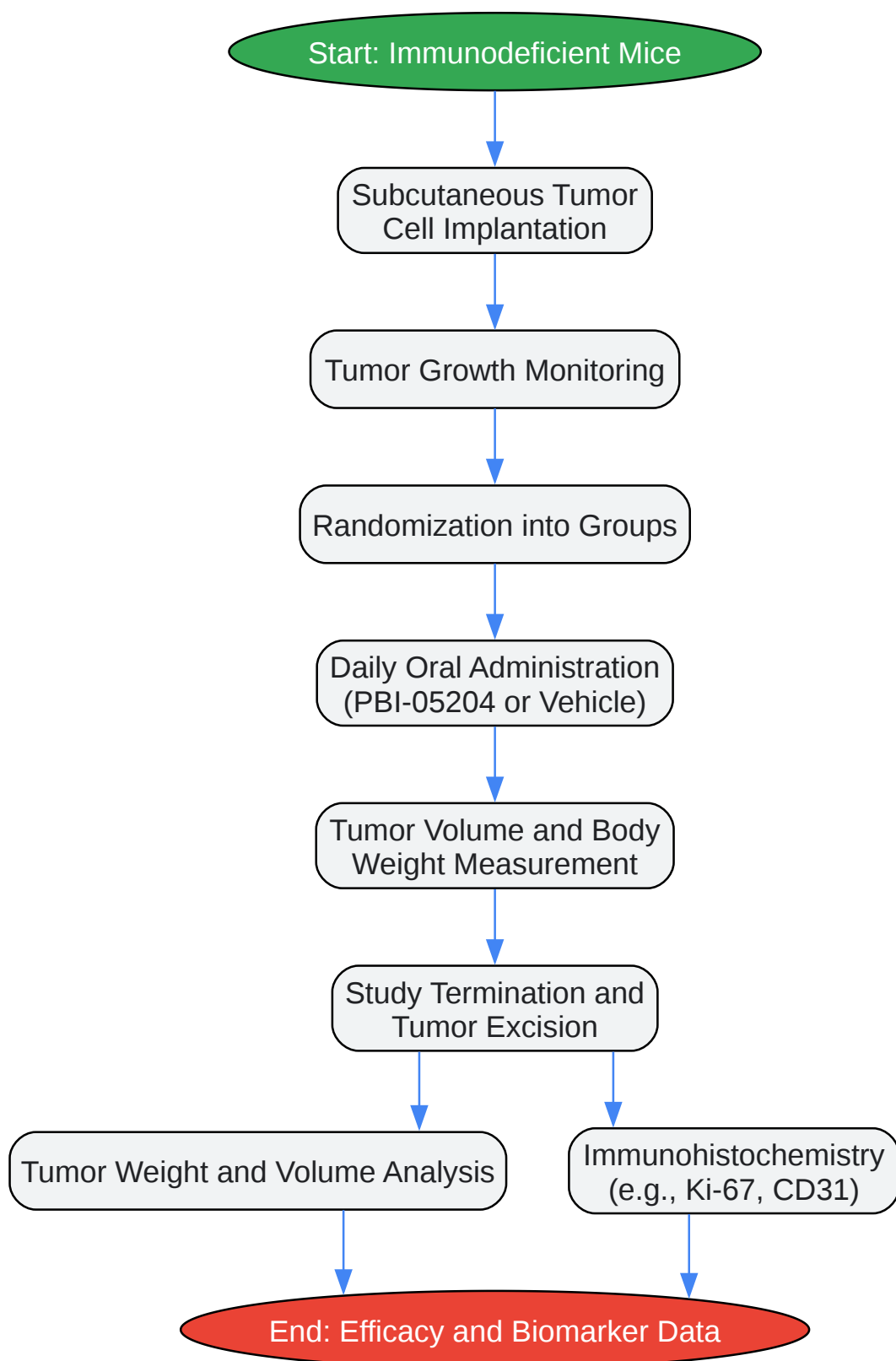
Figure 2: Generalized Workflow for Western Blot Analysis.

In Vivo Xenograft Studies

The following is a general protocol for assessing the anti-tumor efficacy of PBI-05204 in a mouse xenograft model, based on published studies.^{[1][2]}

- Animal Model:
 - Use immunodeficient mice (e.g., athymic nude or SCID mice).
 - Acclimate the animals to the facility for at least one week before the experiment.
- Tumor Cell Implantation:
 - Harvest cancer cells (e.g., U87MG) from culture.
 - Subcutaneously inject a specific number of cells (e.g., 1×10^6) into the flank of each mouse.
- Tumor Growth and Treatment Initiation:
 - Monitor the mice for tumor growth.
 - Once tumors reach a palpable size (e.g., 100-200 mm³), randomize the mice into treatment and control groups.
- Drug Administration:
 - Administer PBI-05204 orally via gavage at the desired doses (e.g., 10, 20, 40 mg/kg) daily.
 - Administer the vehicle control to the control group.
- Monitoring and Data Collection:
 - Measure tumor dimensions with calipers at regular intervals (e.g., twice a week).
 - Calculate tumor volume using the formula: $(\text{length} \times \text{width}^2) / 2$.
 - Monitor the body weight and overall health of the mice.

- Study Termination and Tissue Collection:
 - At the end of the study (e.g., after 4-6 weeks or when tumors in the control group reach a predetermined size), euthanize the mice.
 - Excise the tumors and weigh them.
 - A portion of the tumor tissue can be fixed in formalin for immunohistochemistry or snap-frozen for molecular analysis.
- Immunohistochemistry (IHC) for Proliferation and Angiogenesis Markers:
 - Embed formalin-fixed, paraffin-embedded tumor sections on slides.
 - Perform antigen retrieval.
 - Incubate the slides with primary antibodies against markers of interest, such as Ki-67 (proliferation) or CD31 (angiogenesis).
 - Use an appropriate secondary antibody and detection system.
 - Visualize and quantify the staining.



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Figure 3: Workflow for a Typical In Vivo Xenograft Study.

Conclusion

PBI-05204 is a promising investigational anti-cancer agent with a well-defined mechanism of action targeting the PI3K/Akt/mTOR pathway. Preclinical studies have consistently demonstrated its ability to inhibit tumor growth in various cancer models. While a Phase II trial in metastatic pancreatic cancer did not meet its primary endpoint, the drug was well-tolerated and showed some signs of clinical activity. Further research is warranted to explore the therapeutic potential of PBI-05204 in other cancer types and in combination with other anti-cancer therapies.

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References

- 1. PBI-05204, a supercritical CO₂ extract of Nerium oleander, inhibits growth of human pancreatic cancer via targeting the PI3K/mTOR pathway - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. The Botanical Drug PBI-05204, a Supercritical CO₂ Extract of Nerium Oleander, Is Synergistic With Radiotherapy in Models of Human Glioblastoma - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 3. [researchgate.net](https://www.researchgate.net/) [[researchgate.net](https://www.researchgate.net/)]
- 4. Targeting PI3K/Akt/mTOR Pathway by Different Flavonoids: A Cancer Chemopreventive Approach - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 5. PI3K/AKT/mTOR pathway - Wikipedia [en.wikipedia.org]
- 6. The Botanical Drug PBI-05204, a Supercritical CO₂ Extract of Nerium Oleander, Inhibits Growth of Human Glioblastoma, Reduces Akt/mTOR Activities, and Modulates GSC Cell-Renewal Properties - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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